

2-Amino-2-cyclopropylpropanoic acid CAS number and chemical identifiers

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Compound of Interest

Compound Name: 2-Amino-2-cyclopropylpropanoic acid

Cat. No.: B1267573

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Technical Guide: 2-Amino-2-cyclopropylpropanoic Acid

This technical guide provides a comprehensive overview of **2-Amino-2-cyclopropylpropanoic acid**, a non-proteinogenic amino acid of interest to researchers, scientists, and professionals in drug development. This document details its chemical identifiers, and while specific experimental protocols and biological pathways for this exact molecule are not extensively publicly documented, this guide presents a logical workflow for its potential characterization.

Core Chemical Data

The foundational data for **2-Amino-2-cyclopropylpropanoic acid** is summarized below, providing key identifiers for this compound.

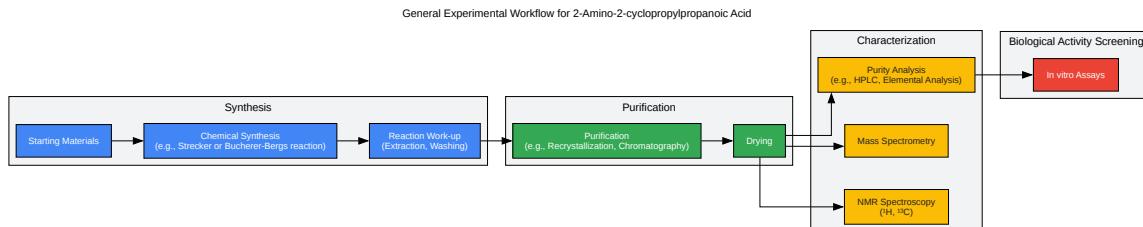
Chemical Identifier Summary

Identifier	Value	Source
CAS Number	5687-72-9	[1]
IUPAC Name	2-amino-2-cyclopropylpropanoic acid	
Alternate Name	2-cyclopropylalanine	[1]
Molecular Formula	C6H11NO2	
Canonical SMILES	C1CC1C(C(=O)O)N	[1]
InChIKey	VRFYYCFVOBCXDL-UHFFFAOYSA-N	[1]

Note: The CAS number for the (S)-enantiomer, **(2S)-2-amino-2-cyclopropylpropanoic acid**, is 1130070-43-7.

Experimental Design and Workflow

While specific, detailed experimental protocols for **2-Amino-2-cyclopropylpropanoic acid** are not readily available in the public domain, a standard workflow for its synthesis and characterization can be proposed. The following diagram illustrates a logical experimental progression for researchers investigating this molecule.

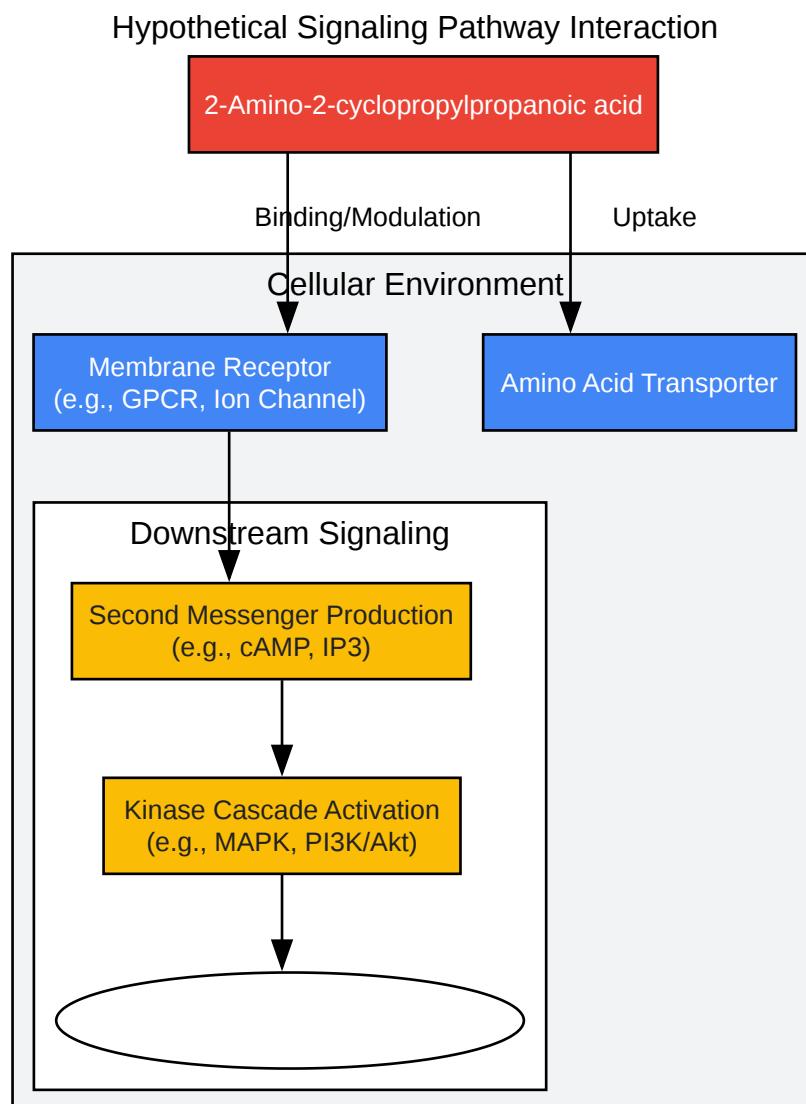


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Caption: A generalized workflow for the synthesis, purification, and characterization of novel amino acids like **2-Amino-2-cyclopropylpropanoic acid**.

Potential Signaling Pathway Investigation

Given the structural similarity of **2-Amino-2-cyclopropylpropanoic acid** to other amino acids, a primary area of investigation would be its interaction with metabolic and signaling pathways where amino acids play a crucial role. The following diagram outlines a hypothetical signaling pathway that could be investigated for potential modulation by this compound.

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Caption: A potential signaling pathway that could be influenced by **2-Amino-2-cyclopropylpropanoic acid**, starting from interaction with cell surface receptors or transporters.

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References

- 1. 2-amino-2-cyclopropylpropanoic acid (5687-72-9) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
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